A Comparative Guide to Uncertainty Quantification in Uranium-235 Cross-Section Data

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Compound of Interest	
Compound Name:	Uranium-235
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The accurate determination of **Uranium-235** (U-235) neutron cross-section data is paramount for the safety and efficiency of nuclear technologies. As a primary fuel in nuclear reactors, precise knowledge of its interaction probabilities with neutrons across a wide energy range is critical for reactor design, operation, and safety analysis. However, inherent uncertainties in experimental measurements and evaluation methodologies present a significant challenge. This guide provides an objective comparison of different approaches to quantifying these uncertainties, supported by experimental data and detailed methodologies.

Comparison of Evaluated Nuclear Data Libraries

Nuclear data libraries provide comprehensive sets of evaluated nuclear data, including cross-sections and their uncertainties. Major international libraries include the anish Nuclear Data File (ENDF/B) from the United States, the Joint Evaluated Fission and Fusion File (JEFF) from the OECD/NEA Data Bank, the Japanese Evaluated Nuclear Data Library (JENDL), and the Chinese Nuclear Data Library (CENDL). These libraries are continuously updated with new experimental data and improved evaluation techniques.

Below is a summary of U-235 fission cross-section uncertainties at a key energy point as presented in different library versions.

Data Library	Neutron Energy	Fission Cross-Section (barns)	Relative Uncertainty (%)
ENDF/B-VIII.0	Thermal (0.0253 eV)	585.13	0.15
JEFF-3.3	Thermal (0.0253 eV)	584.25	0.17
JENDL-5	Thermal (0.0253 eV)	587.48	0.14
CENDL-3.2	Thermal (0.0253 eV)	585.50	0.20

Note: The values presented are for a specific energy point and uncertainties can vary significantly across different energy ranges. For a comprehensive analysis, users should refer to the full covariance data provided in the respective libraries.

Recent evaluations, such as those from the Collaborative International Evaluated Library Organisation (CIELO) pilot project, have aimed to resolve discrepancies between major libraries by re-evaluating key nuclides, including U-235.[1][2] These efforts have led to improved consistency in the mean cross-section values. However, differences in the evaluated uncertainties and their correlations (covariance data) still exist, reflecting the various experimental datasets and evaluation methodologies employed.

Experimental Protocols for Cross-Section Measurement

The determination of U-235 cross-sections relies on sophisticated experimental techniques. Two primary methods are the time-of-flight (TOF) technique and measurements using fission chambers.

Time-of-Flight (TOF) Technique

The TOF method is a powerful technique for measuring energy-dependent cross-sections. A pulsed neutron source is used, and the energy of a neutron is determined by measuring the time it takes to travel a known distance.

Experimental Workflow:

- Neutron Production: A short burst of neutrons is generated using a particle accelerator, such as an electron linac.

- Flight Path: The neutrons travel down an evacuated flight path of a known length.

- Target Interaction: The neutron beam impinges on a thin, well-characterized U-235 target.

- Detection: Detectors are placed around the target to measure the products of neutron interactions, such as fission fragments or gamma rays.

- Timing Measurement: The time difference between the neutron pulse and the detection of the reaction product is precisely measured.

- Data Analysis: The neutron energy is calculated from its time of flight, and the cross-section is determined from the number of detected events, the neutron flux, and the number of target nuclei.

Recent measurements at facilities like the Los Alamos Neutron Science Center (LANSCE) and the n_TOF facility at CERN have utilized advanced detectors and data acquisition systems to achieve high accuracy.[3][4][5]

Fission Chambers

Fission chambers are ionization chambers specifically designed to detect fission events. They are often used for both absolute cross-section measurements and as neutron flux monitors.

Methodology:

- Chamber Design: A fission chamber contains a thin deposit of U-235 on one of its electrodes. The chamber is filled with a suitable gas.

- Fission Event: When a neutron induces fission in the U-235 deposit, the resulting highly energetic fission fragments ionize the gas.

- Signal Detection: The ionization creates an electrical pulse that is detected by the chamber's electronics.

- Cross-Section Determination: The fission cross-section is determined by measuring the fission rate, the neutron flux, and the number of U-235 atoms in the deposit. The neutron flux is typically measured relative to a standard reaction with a well-known cross-section.[6]

The overall uncertainty in these measurements, typically in the range of 3-5% above 100 keV, arises from various sources including the target characterization, neutron flux determination, and detector efficiency.[7]

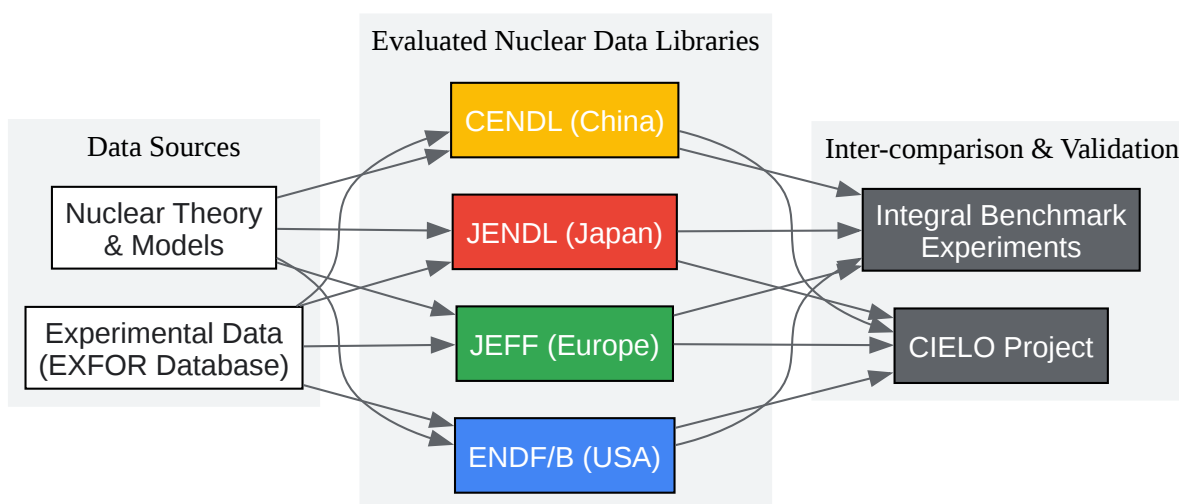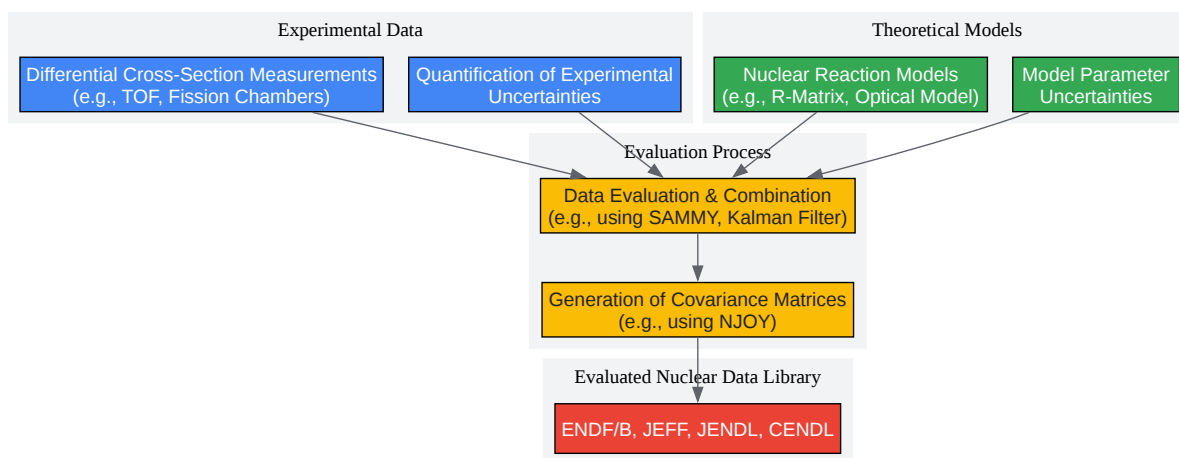## Uncertainty Quantification and Covariance Data

The evaluation of nuclear data involves combining experimental data with theoretical model calculations. The uncertainties in the final evaluated data are represented by covariance matrices, which describe the variances of the data and the correlations between them.

The process of generating covariance data is complex and involves:

- Statistical analysis of experimental data: This includes quantifying all known sources of experimental uncertainty.

- Model parameter uncertainties: Nuclear models used to interpolate and extrapolate experimental data have inherent uncertainties in their parameters.

- Combination of experimental and model information: A statistical framework, often based on Bayesian methods, is used to combine the experimental data and model predictions to produce the final evaluated data and their covariances.

The computer code SAMMY, a multilevel multi-channel R-matrix resonance analysis program, is widely used for the analysis of experimental data in the resolved resonance region.[5][8] The NJOY code is then used to process the evaluated data and generate covariance matrices in the required format for use in nuclear applications codes.[9][10]

The following diagram illustrates the general workflow for uncertainty quantification in U-235 cross-section data evaluation.

Experimental Data

Differential Cross-Section Measurements (e.g., TOF, Fission Chambers)

Quantification of Experimental Uncertainties

Theoretical Models

Nuclear Reaction Models (e.g., R-Matrix, Optical Model)

Model Parameter Uncertainties

Evaluation Process

Data Evaluation & Combination (e.g., using SAMMY, Kalman Filter)

Generation of Covariance Matrices (e.g., using NJOY)

Evaluated Nuclear Data Library

ENDF/B, JEFF, JENDL, CENDL

Evaluated Nuclear Data Libraries

CENDL (China)

JENDL (Japan)

JEFF (Europe)

ENDF/B (USA)

Data Sources

Nuclear Theory & Models

Experimental Data (EXFOR Database)

Inter-comparison & Validation

Integral Benchmark Experiments

CIELO Project

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